

Application Notes and Protocols: Preparation of Diamthazole Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *Diamthazole hydrochloride*

Cat. No.: *B086189*

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Introduction

Diamthazole, also known as Dimazole, is an antifungal agent utilized in infection research.[1][2] The hydrochloride salt of Diamthazole is often preferred for research purposes due to its enhanced water solubility and stability compared to the free base form.[1] These application notes provide a detailed protocol for the preparation of a **Diamthazole hydrochloride** stock solution for in vitro experimental use, along with essential safety and handling information.

Physicochemical Properties

A summary of the key physicochemical properties of **Diamthazole hydrochloride** is presented in Table 1. This data is essential for accurate preparation of stock solutions and for understanding the compound's characteristics.

Table 1: Physicochemical Properties of **Diamthazole Hydrochloride**

Property	Value	Reference
Molecular Formula	$C_{15}H_{24}ClN_3OS$	[3]
Molecular Weight	329.89 g/mol	[3]
Appearance	White to light yellow solid	[1]
CAS Number	17140-69-1	[3]

Solubility

Diamthazole hydrochloride exhibits solubility in various solvents. For the preparation of stock solutions for in vitro assays, Dimethyl sulfoxide (DMSO) is a common choice. The solubility of **Diamthazole hydrochloride** in select solvents is detailed in Table 2.

Table 2: Solubility of **Diamthazole Hydrochloride**

Solvent	Solubility	Notes	Reference
DMSO	100 mg/mL (303.13 mM)	Ultrasonic and warming may be required. Use newly opened DMSO as it is hygroscopic.	[1]
Water	Freely soluble (as Dihydrochloride)	A 5% aqueous solution has a pH of approximately 2.	[4]
Methanol	Freely soluble (as Dihydrochloride)		[4]
Ethanol	Freely soluble (as Dihydrochloride)		[4]

Experimental Protocol: Preparation of a 10 mM Diamthazole Hydrochloride Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **Diamthazole hydrochloride** in DMSO.

Materials and Equipment:

- **Diamthazole hydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or sonicator (optional)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

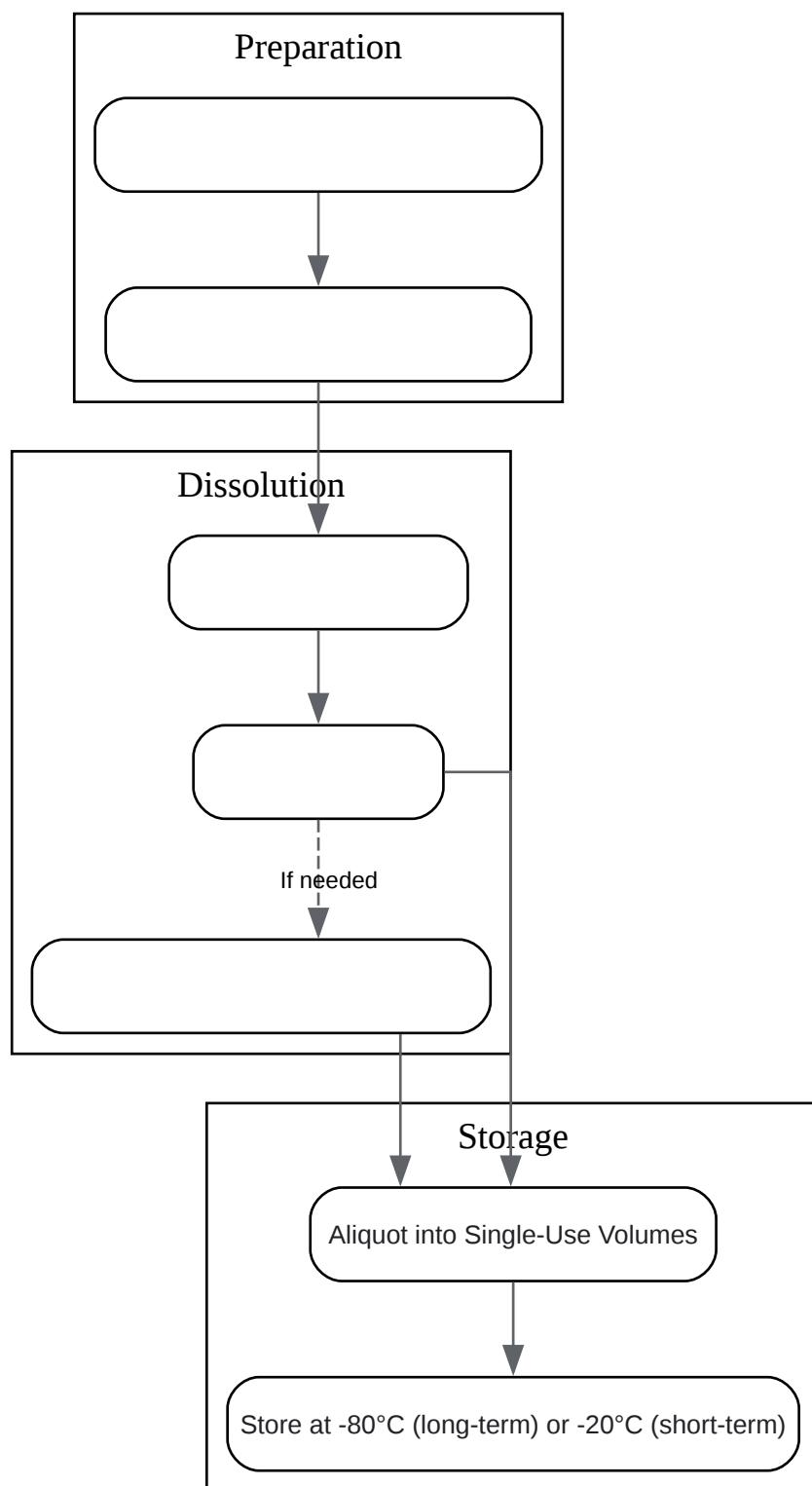
Procedure:

- Pre-weighing Preparation: Before handling the compound, ensure you are wearing the appropriate personal protective equipment, including a lab coat, gloves, and safety goggles.
- Weighing of **Diamthazole Hydrochloride**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **Diamthazole hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.2989 mg of the compound (Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 329.89 \text{ g/mol} * 1000 \text{ mg/g} = 3.2989 \text{ mg/mL}$).
- Solvent Addition:

- Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **Diamthazole hydrochloride**. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Securely cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all the powder has dissolved and the solution is clear.
 - If the compound does not fully dissolve, gentle warming in a water bath (not exceeding 60°C) or sonication for a few minutes can be applied.[1]
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent degradation from repeated freeze-thaw cycles.
 - For long-term storage, store the aliquots at -80°C. Under these conditions, the stock solution is stable for up to 6 months.[1] For short-term storage, -20°C is suitable for up to 1 month.[1]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Diamthazole hydrochloride** stock solution.



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Caption: Workflow for **Diamthazole Hydrochloride** Stock Solution Preparation.

Safety Precautions and Disposal

Safety Precautions:

- Handling: Always handle **Diamthazole hydrochloride** in a well-ventilated area.[\[4\]](#) Wear appropriate personal protective equipment, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[\[4\]](#)
- Exposure: Avoid contact with skin and eyes.[\[4\]](#) In case of accidental contact, follow the first-aid measures outlined below. Avoid the formation of dust and aerosols.[\[4\]](#)
- First-Aid Measures:
 - Skin Contact: Immediately wash off with soap and plenty of water.[\[4\]](#)
 - Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[4\]](#)
 - Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen.[\[4\]](#)
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[4\]](#)

Disposal:

- Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for hazardous waste. Do not let the chemical enter drains.[\[4\]](#)

Application: Antifungal Research

Diamthazole hydrochloride is primarily used as an antifungal agent in research.[\[1\]\[3\]](#) Its mechanism of action is believed to be similar to other imidazole derivatives, which involves the inhibition of ergosterol biosynthesis.[\[5\]](#) Ergosterol is a critical component of fungal cell membranes. By disrupting its synthesis, imidazole antifungals compromise the integrity and function of the fungal cell membrane, leading to the inhibition of fungal growth.

The following diagram depicts the proposed signaling pathway for the antifungal action of imidazole derivatives like Diamthazole.



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Caption: Proposed Mechanism of Action for Diamthazole.

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